

Application Notes and Protocols for Thiotraniliprole in Integrated Pest Management (IPM)

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Compound of Interest		
Compound Name:	Thiotraniliprole	
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Thiotraniliprole**, a diamide insecticide, for its effective and sustainable use within Integrated Pest Management (IPM) programs. The information is intended to guide research and development efforts by providing key data on its efficacy, methodologies for experimental evaluation, and an understanding of its mode of action.

Introduction to Thiotraniliprole

Thiotraniliprole is a second-generation anthranilic diamide insecticide that acts as a potent activator of insect ryanodine receptors (RyRs).[1] Its mode of action involves the disruption of calcium homeostasis in insect muscle cells, leading to uncontrolled calcium release from the sarcoplasmic reticulum.[2][3] This results in rapid feeding cessation, paralysis, and eventual death of the target pest.[4] **Thiotraniliprole** offers a valuable tool for IPM due to its high efficacy against a range of chewing pests, particularly Lepidoptera, and its relative selectivity towards some beneficial insects compared to broad-spectrum insecticides.[5]

Data Presentation: Efficacy of Thiotraniliprole and Analogues



The following tables summarize the efficacy of **Thiotraniliprole** and its close analogue, chlorantraniliprole, against key insect pests. This data is crucial for determining appropriate field application rates and for resistance management strategies.

Table 1: Lethal Concentration (LC50) of Diamide Insecticides against Lepidopteran Pests

Insecticid e	Pest Species	Instar	LC50 (mg/L)	Exposure Time (hours)	Bioassay Method	Referenc e
Chlorantra niliprole	Spodopter a litura	3rd	0.0055% (55)	72	Leaf Dip	[6]
Chlorantra niliprole	Spodopter a litura	2nd	0.56	48	Leaf Dip	[7]
Chlorantra niliprole	Spodopter a littoralis	2nd	0.06	Not Specified	Leaf Dip	[8]
Chlorantra niliprole	Plutella xylostella	3rd	0.221 - 1.104	Not Specified	Leaf Dip	[9]

Table 2: Field Efficacy of Tetraniliprole (**Thiotraniliprole**) against Diamondback Moth (Plutella xylostella)

Treatment	Application Rate	Pest Population Reduction (%)	Crop	Reference
Tetraniliprole 200 SC	Not Specified	Lowest larval incidence	Cauliflower	[10]
Chlorantraniliprol e 18.5 SC	Not Specified	Incredibly effective in managing the population	Cabbage	[11]



Table 3: Toxicity of Tetrachlorantraniliprole to a Non-Target Organism, the Honey Bee (Apis mellifera)

Insecticide	Organism	LC50 (mg a.i./L)	Exposure Time (hours)	Exposure Route	Reference
Tetrachlorantr aniliprole	Apis mellifera	298.2	96	Oral	[12]

Experimental Protocols

Detailed methodologies are essential for the accurate evaluation of **Thiotraniliprole**'s efficacy and its effects on target and non-target organisms.

Protocol for Larval Bioassay: Leaf Dip Method

This protocol is adapted for determining the lethal concentrations (LC) of **Thiotraniliprole** against lepidopteran larvae, such as Plutella xylostella or Spodoptera spp.[6][9][13]

Materials:

- Thiotraniliprole technical grade or formulated product
- Distilled water
- Wetting agent (e.g., Triton X-100)
- Cabbage or other suitable host plant leaves
- Petri dishes (90 mm)
- Filter paper
- Fine camel hair brush
- Third instar larvae of the target pest



- Beakers and volumetric flasks for serial dilutions
- Pipettes

Procedure:

- Preparation of Test Solutions:
 - Prepare a stock solution of **Thiotraniliprole** in distilled water. A small amount of a wetting agent (e.g., 0.1%) can be added to ensure uniform coverage.
 - Perform serial dilutions to obtain a range of at least 5-6 concentrations that are expected to cause between 10% and 90% mortality.
 - Prepare a control solution containing only distilled water and the wetting agent.
- Leaf Treatment:
 - Excise leaf discs of a uniform size from fresh, untreated host plant leaves.
 - Individually dip each leaf disc into a test solution for 10-20 seconds with gentle agitation.
 - Allow the treated leaf discs to air-dry on a clean, non-absorbent surface for approximately
 1-2 hours.
- Bioassay Setup:
 - Line the bottom of each Petri dish with a piece of filter paper.
 - Place one treated leaf disc in each Petri dish.
 - Using a fine camel hair brush, carefully transfer 10-20 third instar larvae onto each leaf disc.
 - Each concentration, including the control, should have at least three replicates.
- Incubation and Observation:



- Seal the Petri dishes and maintain them in a controlled environment (e.g., $25 \pm 2^{\circ}$ C, 60-70% relative humidity, and a 16:8 hour light:dark photoperiod).
- Record larval mortality at 24, 48, and 72 hours after treatment. Larvae are considered dead if they do not move when prodded with the brush.
- Data Analysis:
 - Correct the observed mortality for control mortality using Abbott's formula if the control mortality is between 5% and 20%.
 - Perform probit analysis to calculate the LC50 and LC90 values, along with their 95% confidence intervals.

Protocol for Ryanodine Receptor Binding Assay

This protocol provides a method to assess the binding affinity of **Thiotraniliprole** to insect ryanodine receptors, adapted from procedures for other diamides and RyR modulators.[14][15] [16]

Materials:

- Insect muscle tissue (e.g., from thoracic muscles of lepidopteran larvae)
- Homogenization buffer (e.g., 20 mM Tris-HCl, pH 7.4, with protease inhibitors)
- Radiolabeled ryanodine ([3H]ryanodine)
- Thiotraniliprole of known concentrations
- Scintillation vials and cocktail
- Glass fiber filters
- Filtration apparatus
- Liquid scintillation counter

Procedure:



- · Preparation of Microsomal Fractions:
 - Dissect and collect muscle tissue from the target insect.
 - Homogenize the tissue in ice-cold homogenization buffer.
 - Centrifuge the homogenate at a low speed to remove cellular debris.
 - Centrifuge the resulting supernatant at a high speed to pellet the microsomal fraction containing the sarcoplasmic reticulum.
 - Resuspend the pellet in a suitable buffer.
- · Binding Assay:
 - In a series of tubes, combine the microsomal preparation, a fixed concentration of [3H]ryanodine, and varying concentrations of **Thiotraniliprole**.
 - Include a control with no **Thiotraniliprole** and a non-specific binding control with an excess of unlabeled ryanodine.
 - Incubate the mixture at a specific temperature (e.g., 37°C) for a set period to allow binding to reach equilibrium.
- Separation and Quantification:
 - Rapidly filter the incubation mixture through glass fiber filters to separate the bound from the free radioligand.
 - Wash the filters with ice-cold buffer to remove any unbound [3H]ryanodine.
 - Place the filters in scintillation vials with a scintillation cocktail.
 - Quantify the radioactivity using a liquid scintillation counter.
- Data Analysis:



- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Analyze the data using non-linear regression to determine the binding affinity (Kd) or the concentration of **Thiotraniliprole** that inhibits 50% of [³H]ryanodine binding (IC50).

Mandatory Visualizations Signaling Pathway of Thiotraniliprole

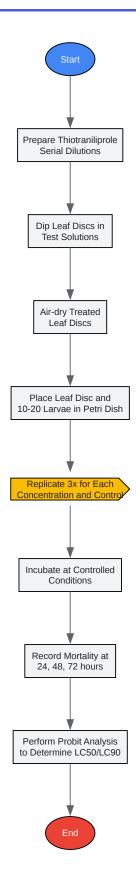


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Caption: Mode of action of **Thiotraniliprole** in an insect muscle cell.

Experimental Workflow for Larval Bioassay



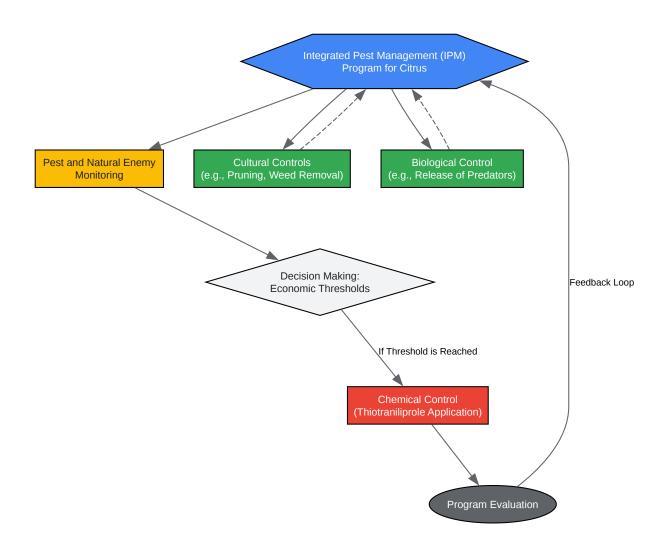


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Caption: Workflow for a leaf dip larval bioassay.



Logical Relationship in IPM Programs



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Caption: Integration of **Thiotraniliprole** in a citrus IPM program.

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